

Derivatization of 4-Chlorohexanoic acid for further reactions

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 4-Chlorohexanoic acid

Cat. No.: B13403435

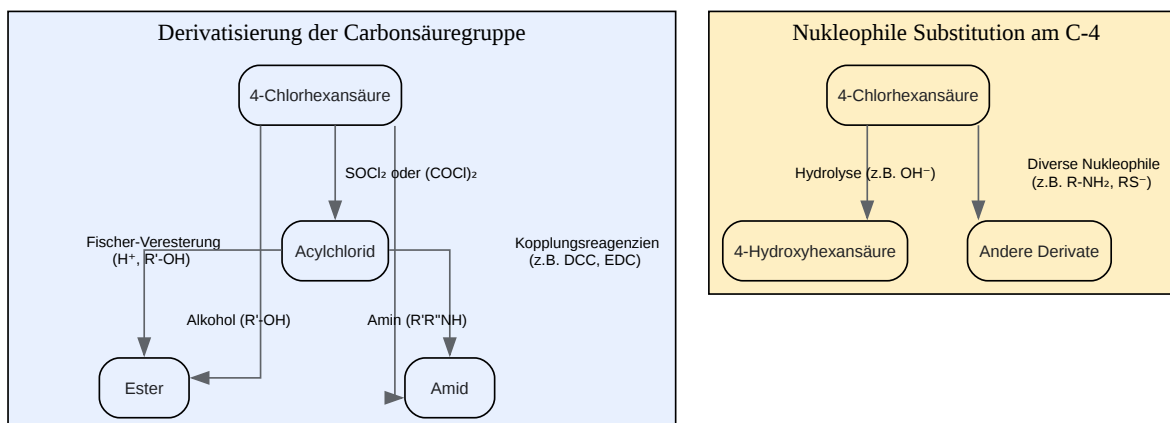
[Get Quote](#)

Einleitung: Die chemische Reaktivität der 4-Chlorhexansäure

4-Chlorhexansäure (CAS: 89490-35-7) ist ein bifunktionelles Molekül, das gezielte chemische Umwandlungen an zwei unterschiedlichen Positionen ermöglicht.^{[2][3][4]}

- Die Carbonsäuregruppe (-COOH): Diese Gruppe ist der primäre Angriffspunkt für Reaktionen wie Veresterung und Amidierung. Die Aktivierung der Carbonsäure ist oft der erste Schritt, um ihre Reaktivität gegenüber Nukleophilen zu erhöhen.
- Das Chloratom am C-4-Kohlenstoff: Das sekundäre Chlorid macht diese Position zu einem Zentrum für nukleophile Substitutionsreaktionen, was die Einführung einer Vielzahl von funktionellen Gruppen ermöglicht.^[1] Abhängig von den Reaktionsbedingungen und dem Nukleophil können diese Substitutionen über S_N1- oder S_N2-Mechanismen ablaufen.^[1]

Die gezielte Derivatisierung an einer dieser Positionen, während die andere geschützt oder unberührt bleibt, ist der Schlüssel zur Synthese komplexer Moleküle.



[Click to download full resolution via product page](#)

Abbildung 1: Reaktionswege für die Derivatisierung von 4-Chlorhexansäure.

Derivatisierung der Carbonsäuregruppe

Die Umwandlung der Carboxylgruppe ist ein gängiger erster Schritt in mehrstufigen Synthesen.

Veresterung zu 4-Chlorhexansäureestern

Die Veresterung wandelt die polare Carbonsäuregruppe in einen weniger polaren Ester um, was die Löslichkeit in organischen Lösungsmitteln verbessert und die Gruppe für nachfolgende Reaktionen schützt. Alkyl-Ester sind zudem oft stabiler und eignen sich gut für die gaschromatographische Analyse.[5]

Diese klassische Methode nutzt einen Überschuss an Alkohol als Lösungsmittel und Reaktant in Gegenwart eines sauren Katalysators.[6]

Materialien und Reagenzien:

Reagenz/Material	Spezifikation	Anmerkungen
4-Chlorhexansäure	≥97%	Ausgangsmaterial
Methanol	Wasserfrei	Reaktant und Lösungsmittel
Schwefelsäure (H ₂ SO ₄)	Konzentriert (98%)	Katalysator. Mit Vorsicht handhaben.
Natriumbicarbonat (NaHCO ₃)	Gesättigte Lösung	Zur Neutralisation
Natriumchlorid (NaCl)	Gesättigte Lösung (Sole)	Für die wässrige Aufarbeitung
Magnesiumsulfat (MgSO ₄)	Wasserfrei	Trocknungsmittel
Diethylether oder Ethylacetat	Reagenzqualität	Extraktionslösungsmittel

Schritt-für-Schritt-Anleitung:

- **Reaktionsansatz:** Lösen Sie 4-Chlorhexansäure (1,0 Äq.) in einem Rundkolben in einem großen Überschuss an wasserfreiem Methanol (z. B. 20-facher molarer Überschuss).
- **Katalysatorzugabe:** Kühlen Sie die Mischung in einem Eisbad und fügen Sie langsam und unter Rühren konzentrierte Schwefelsäure (0,1 Äq.) hinzu. Die Zugabe ist exotherm.
- **Reflux:** Setzen Sie einen Rückflusskühler auf den Kolben und erhitzen Sie die Mischung für 4-6 Stunden unter Rückfluss (ca. 65 °C für Methanol).
- **Reaktionskontrolle:** Überwachen Sie den Reaktionsfortschritt mittels Dünnschichtchromatographie (DC) bis zum vollständigen Verbrauch des Ausgangsmaterials.
- **Aufarbeitung:** Lassen Sie die Mischung auf Raumtemperatur abkühlen und entfernen Sie den größten Teil des Methanols unter reduziertem Druck.
- **Extraktion:** Lösen Sie den Rückstand in Diethylether oder Ethylacetat und überführen Sie ihn in einen Scheidetrichter.
- **Waschen:** Waschen Sie die organische Phase vorsichtig nacheinander mit gesättigter Natriumbicarbonatlösung (zur Neutralisation der Säure), Wasser und gesättigter NaCl-Lösung.

- Trocknung und Aufreinigung: Trocknen Sie die organische Phase über wasserfreiem Magnesiumsulfat, filtrieren Sie das Trockenmittel ab und entfernen Sie das Lösungsmittel im Rotationsverdampfer, um den rohen 4-Chlorhexansäuremethylester zu erhalten.^{[7][8]} Eine weitere Aufreinigung kann durch Vakuumdestillation erfolgen.

Amidkopplung zur Synthese von 4-Chlorhexansäureamiden

Die direkte Reaktion einer Carbonsäure mit einem Amin ist aufgrund einer konkurrierenden Säure-Base-Reaktion ineffizient.^{[9][10]} Daher muss die Carbonsäure zunächst aktiviert werden. Eine gängige Methode ist die Verwendung von Carbodiimid-Kopplungsreagenzien wie Dicyclohexylcarbodiimid (DCC) oder 1-Ethyl-3-(3-dimethylaminopropyl)carbodiimid (EDC).^[10]

Dieses Protokoll beschreibt eine milde und effiziente Methode zur Bildung einer Amidbindung bei Raumtemperatur.^[10]

Materialien und Reagenzien:

Reagenz/Material	Spezifikation	Anmerkungen
4-Chlorhexansäure	≥97%	Ausgangsmaterial
Amin (primär oder sekundär)	Reagenzqualität	Nukleophil
EDC-HCl	Reagenzqualität	Kopplungsreagenz
N,N-Dimethylformamid (DMF)	Wasserfrei	Aprotisches polares Lösungsmittel
N,N-Diisopropylethylamin (DIPEA)	Reagenzqualität	Nicht-nukleophile Base
Wasser, Diethylether, HCl (1 M)	Reagenzqualität	Für die Aufarbeitung

Schritt-für-Schritt-Anleitung:

- Reaktionsansatz: Lösen Sie 4-Chlorhexansäure (1,0 Äq.) in wasserfreiem DMF in einem Rundkolben unter Inertgasatmosphäre (z. B. Stickstoff oder Argon).

- Basenzugabe: Fügen Sie N,N-Diisopropylethylamin (DIPEA) (2,5 Äq.) hinzu.
- Aktivierung: Kühlen Sie die Lösung auf 0 °C und fügen Sie EDC-HCl (1,2 Äq.) in Portionen hinzu. Rühren Sie die Mischung für 15 Minuten bei 0 °C.
- Aminzugabe: Fügen Sie das gewünschte Amin (1,1 Äq.) langsam zur Reaktionsmischung hinzu.
- Reaktion: Lassen Sie die Mischung langsam auf Raumtemperatur erwärmen und rühren Sie für 12-24 Stunden.
- Reaktionskontrolle: Überwachen Sie den Fortschritt mittels DC oder LC-MS.
- Aufarbeitung: Gießen Sie die Reaktionsmischung in Wasser und extrahieren Sie das Produkt mehrmals mit Diethylether oder einem anderen geeigneten organischen Lösungsmittel.
- Waschen: Waschen Sie die vereinigten organischen Phasen nacheinander mit 1 M HCl, gesättigter NaHCO₃-Lösung und gesättigter NaCl-Lösung.
- Trocknung und Aufreinigung: Trocknen Sie die organische Phase über Na₂SO₄, filtrieren Sie und entfernen Sie das Lösungsmittel unter reduziertem Druck. Das Rohprodukt wird typischerweise durch Säulenchromatographie auf Kieselgel aufgereinigt.



[Click to download full resolution via product page](#)

Abbildung 2: Arbeitsablauf für die EDC-vermittelte Amidkopplung.

Nukleophile Substitution am C-4-Chloratom

Das Chloratom an der C-4-Position ist ein reaktives Zentrum, das die Einführung verschiedener funktioneller Gruppen durch nukleophile Substitution ermöglicht.^[1]

Protokoll 3: Synthese von 4-Hydroxyhexansäure

Die Hydrolyse des Chlorids zu einer Hydroxylgruppe ist eine grundlegende Umwandlung. Diese Reaktion wird typischerweise unter basischen Bedingungen durchgeführt, um den nukleophilen Angriff durch ein Hydroxidion zu erleichtern.[1]

Materialien und Reagenzien:

Reagenz/Material	Spezifikation	Anmerkungen
4-Chlorhexansäure	≥97%	Ausgangsmaterial
Natriumhydroxid (NaOH)	Pellets oder Lösung	Nukleophil und Base
Wasser	Deionisiert	Lösungsmittel
Salzsäure (HCl)	Konzentriert	Zur Ansäuerung
Ethylacetat	Reagenzqualität	Extraktionslösungsmittel

Schritt-für-Schritt-Anleitung:

- **Reaktionsansatz:** Lösen Sie 4-Chlorhexansäure (1,0 Äq.) in einer wässrigen Lösung von Natriumhydroxid (2,5 Äq.).
- **Heizen:** Erhitzen Sie die Reaktionsmischung unter Rühren für mehrere Stunden auf 80-100 °C.
- **Reaktionskontrolle:** Überwachen Sie das Verschwinden des Ausgangsmaterials (z.B. durch GC-MS einer angesäuerten und extrahierten Probe).
- **Ansäuern:** Kühlen Sie die Reaktionsmischung auf Raumtemperatur ab und säuern Sie sie dann vorsichtig in einem Eisbad mit konzentrierter Salzsäure an, bis ein pH-Wert von ~2 erreicht ist.
- **Extraktion:** Extrahieren Sie das Produkt, 4-Hydroxyhexansäure, mehrmals mit Ethylacetat.
- **Trocknung und Aufreinigung:** Trocknen Sie die vereinigten organischen Phasen über Na₂SO₄, filtrieren Sie und entfernen Sie das Lösungsmittel unter reduziertem Druck, um das Rohprodukt zu erhalten.

Derivatisierung für die Gaschromatographie (GC)-Analyse

Aufgrund ihrer Polarität und geringen Flüchtigkeit neigen Carbonsäuren in der GC-Analyse zu schlechter Peakform und Adsorption an der Säule.[11] Eine Derivatisierung ist daher oft notwendig.

- Veresterung (Alkylation): Wie in Protokoll 1 beschrieben, ist die Umwandlung in Methylester eine gängige Methode.[5][11]
- Silylierung: Dies ist eine der häufigsten Derivatisierungsmethoden für polare funktionelle Gruppen. Reagenzien wie N,O-Bis(trimethylsilyl)trifluoracetamid (BSTFA) ersetzen den aktiven Wasserstoff der Carboxylgruppe durch eine Trimethylsilyl (TMS)-Gruppe.[12] Dies reduziert die Polarität und erhöht die Flüchtigkeit und thermische Stabilität des Analyten.[5] [12] Die Reaktivität für die Silylierung folgt im Allgemeinen der Reihenfolge: Alkohol > Phenol > Carbonsäure > Amin > Amid.[12]

Referenzen

- Neises, B., & Steglich, W. (1978). Esterification of Carboxylic Acids with Dicyclohexylcarbodiimide/4-Dimethylaminopyridine: tert-Butyl ethyl fumarate. Organic Syntheses, 6, 93.
- Acids: Derivatization for GC Analysis. (n.d.). ScienceDirect. Abgerufen am 8. Januar 2026 von [\[Link\]](#)
- **4-Chlorohexanoic acid**, methyl ester. (n.d.). NIST Chemistry WebBook. Abgerufen am 8. Januar 2026 von [\[Link\]](#)
- **4-Chlorohexanoic acid**, methyl ester | C₇H₁₃ClO₂ | CID 20288669 - PubChem. (n.d.). PubChem. Abgerufen am 8. Januar 2026 von [\[Link\]](#)
- **4-Chlorohexanoic acid** | C₆H₁₁ClO₂ | CID 20281315 - PubChem. (n.d.). PubChem. Abgerufen am 8. Januar 2026 von [\[Link\]](#)
- Amide Synthesis - Fisher Scientific. (n.d.). Fisher Scientific. Abgerufen am 8. Januar 2026 von [\[Link\]](#)

- Tertiary Alkylamines as Nucleophiles in Substitution Reactions at Heteroaromatic Halide During the Synthesis of the Highly Potent Pirinixic Acid Derivative 2-(4-Chloro-6-(2,3-dimethylphenylamino)pyrimidin-2-ylthio)octanoic Acid (YS-121). (2011). Molecules, 16(12), 10144-10156.
- Amide coupling reaction in medicinal chemistry. Coupling reagents - HepatoChem. (n.d.). HepatoChem. Abgerufen am 8. Januar 2026 von [[Link](#)]
- 5-chlorohexanoic acid - C₆H₁₁ClO₂, density, melting point, boiling point, structural formula, synthesis - ChemSynthesis. (n.d.). ChemSynthesis. Abgerufen am 8. Januar 2026 von [[Link](#)]
- Derivatization Reactions and Reagents for Gas Chromatography Analysis - CORE. (n.d.). CORE. Abgerufen am 8. Januar 2026 von [[Link](#)]
- Simplified Analysis of Aqueous Short Chain Fatty Acids by GC/MS - SHIMADZU CORPORATION. (n.d.). Shimadzu. Abgerufen am 8. Januar 2026 von [[Link](#)]
- Amides from Carboxylic Acids-DCC and EDC Coupling - Chemistry Steps. (n.d.). Chemistry Steps. Abgerufen am 8. Januar 2026 von [[Link](#)]
- Amide bond formation: beyond the myth of coupling reagents - Luxembourg Bio Technologies. (2008). Org. Biomol. Chem., 6, 2818-2831.
- Ester synthesis by esterification - Organic Chemistry Portal. (n.d.). Organic Chemistry Portal. Abgerufen am 8. Januar 2026 von [[Link](#)]
- Process optimization for acid-amine coupling: a catalytic approach - Growing Science. (2023). International Journal of Advanced Biological and Biomedical Research, 11(1), 133-144.
- Exploring the Role of Nucleophiles in Chemical Reactions - Longdom Publishing. (2023). Journal of Organic and Inorganic Chemistry, 12(4).
- 5-Chlorohexanoic acid | C₆H₁₁ClO₂ | CID 18541668 - PubChem. (n.d.). PubChem. Abgerufen am 8. Januar 2026 von [[Link](#)]

- Various Functional Groups transforming into Carboxylic Acids - YouTube. (2020, April 6). YouTube. Abgerufen am 8. Januar 2026 von [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. benchchem.com [benchchem.com]
- 2. 4-Chlorohexanoic acid CAS#: 89490-35-7 [m.chemicalbook.com]
- 3. 4-Chlorohexanoic acid | C₆H₁₁ClO₂ | CID 20281315 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 4-Chlorohexanoic acid | 89490-35-7 [chemicalbook.com]
- 5. gcms.cz [gcms.cz]
- 6. pdf.benchchem.com [pdf.benchchem.com]
- 7. 4-Chlorohexanoic acid, methyl ester [webbook.nist.gov]
- 8. 4-Chlorohexanoic acid, methyl ester | C₇H₁₃ClO₂ | CID 20288669 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. Amide Synthesis [fishersci.co.uk]
- 10. Amides from Carboxylic Acids-DCC and EDC Coupling - Chemistry Steps [chemistrysteps.com]
- 11. diverdi.colostate.edu [diverdi.colostate.edu]
- 12. The Use of Derivatization Reagents for Gas Chromatography (GC) [sigmaaldrich.com]
- To cite this document: BenchChem. [Derivatization of 4-Chlorohexanoic acid for further reactions]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b13403435/docs#derivatization-of-4-chlorohexanoic-acid-for-further-reactions>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)